

An In-depth Technical Guide to Methomyl-d3: Properties, Analysis, and Application

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methomyl-d3*

CAS No.: *19928-35-9*

Cat. No.: *B7821746*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methomyl-d3**, a deuterated isotopologue of the carbamate insecticide methomyl. This document details its chemical properties, analytical applications, and the biochemical mechanisms relevant to its unlabeled counterpart.

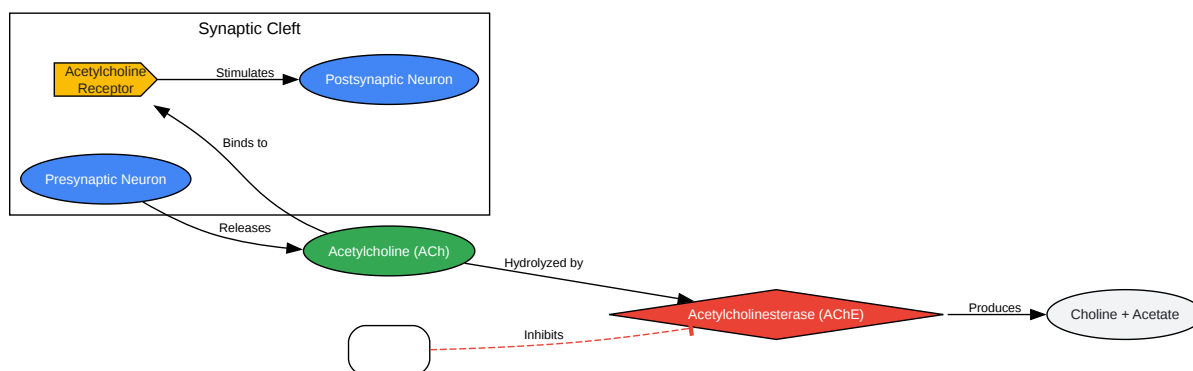
Core Properties of Methomyl-d3

Methomyl-d3 serves as a critical internal standard for the precise quantification of methomyl in various matrices, including environmental and biological samples. Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	1398109-07-3	[1]
Molecular Formula	C ₅ H ₇ D ₃ N ₂ O ₂ S	[1]
Molecular Weight	165.23 g/mol	
Appearance	White Solid	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[1]

Mechanism of Action: Acetylcholinesterase Inhibition

Methomyl, the unlabeled analogue of **Methomyl-d3**, exerts its insecticidal effect by inhibiting the enzyme acetylcholinesterase (AChE).[2][3] This enzyme is crucial for the proper functioning of the nervous system in both insects and mammals. AChE is responsible for breaking down the neurotransmitter acetylcholine at the synaptic cleft.[2] Inhibition of AChE leads to an accumulation of acetylcholine, resulting in continuous nerve stimulation, paralysis, and ultimately, death of the insect.[2][3][4]



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Diagram 1: Mechanism of Acetylcholinesterase Inhibition by Methomyl.

Analytical Applications and Experimental Protocols

Methomyl-d3 is primarily utilized as an internal standard in chromatographic methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS/MS) for the quantification of methomyl residues.[1] The use of a stable isotope-labeled internal standard like **Methomyl-d3** is the gold standard for accurate quantification as it co-elutes with the analyte of interest and experiences similar matrix effects and ionization suppression or enhancement, thus improving the accuracy and precision of the results.

Sample Preparation: QuEChERS Method

A common and effective method for extracting pesticide residues from food matrices is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.

Protocol:

- Homogenization: Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.

- Internal Standard Spiking: Add a known amount of **Methomyl-d3** internal standard solution.
- Extraction: Add 10 mL of acetonitrile and shake vigorously for 1 minute.
- Salting Out: Add anhydrous magnesium sulfate and sodium chloride, shake for 1 minute, and centrifuge.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer an aliquot of the supernatant to a d-SPE tube containing primary secondary amine (PSA) sorbent and magnesium sulfate. Vortex and centrifuge.
- Analysis: The final extract is ready for analysis by LC-MS/MS or GC-MS.

Quantification by LC-MS/MS

Instrumentation:

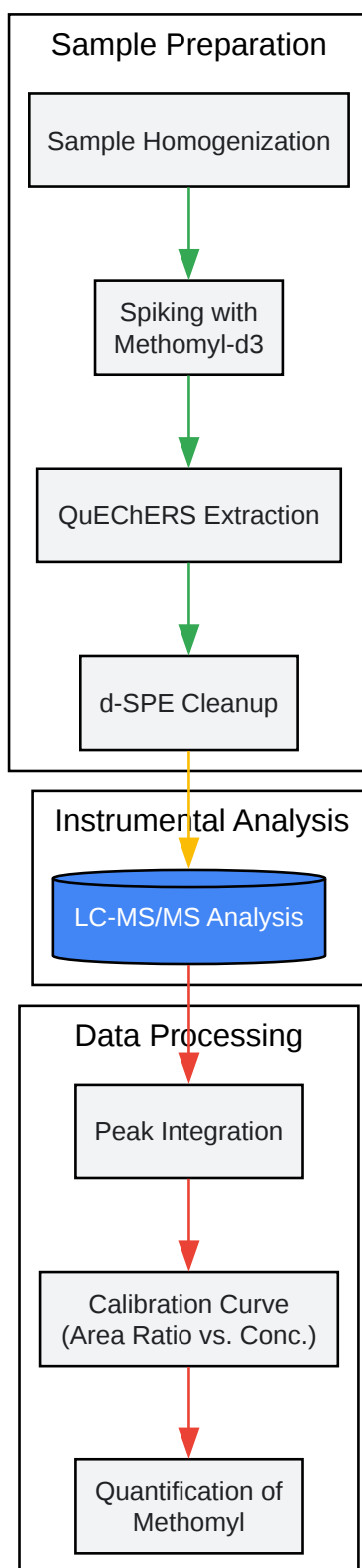
- High-Performance Liquid Chromatograph (HPLC) coupled to a tandem mass spectrometer (MS/MS).
- C18 reversed-phase column.

Typical Conditions:

- Mobile Phase: A gradient of water with formic acid and acetonitrile.
- Injection Volume: 5-10 µL.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: Specific precursor-to-product ion transitions are monitored for both methomyl and **Methomyl-d3**.

Data Analysis:

A calibration curve is generated by plotting the ratio of the peak area of methomyl to the peak area of **Methomyl-d3** against the concentration of methomyl standards. The concentration of methomyl in the sample is then determined from this calibration curve.



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Diagram 2: General Experimental Workflow for Methomyl Quantification.

Metabolic Pathways of Methomyl

Understanding the metabolism of methomyl is crucial for toxicological studies. While **Methomyl-d3** is not typically used in metabolic studies due to the potential for isotopic effects, the pathways of its unlabeled counterpart are well-documented. The primary metabolic routes in mammals involve hydrolysis and conjugation.

One proposed pathway involves the displacement of the S-methyl group by glutathione, followed by enzymatic transformation to a mercapturic acid derivative, which is then excreted in the urine.[5] Another pathway is the hydrolysis to S-methyl N-hydroxythioacetimidate (MHTA), which is rapidly broken down.[5] In rats, major metabolites in expired air are carbon dioxide and acetonitrile.[5]

Conclusion

Methomyl-d3 is an indispensable tool for the accurate and reliable quantification of methomyl in complex matrices. Its use as an internal standard in modern analytical techniques like LC-MS/MS allows for the mitigation of matrix effects and ensures high-quality data. A thorough understanding of the properties of **Methomyl-d3**, coupled with robust analytical methodologies, is essential for researchers in the fields of environmental science, food safety, and toxicology.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Methomyl-d3: Properties, Analysis, and Application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7821746/docs#an-in-depth-technical-guide-to-methomyl-d3-properties-analysis-and-application>]

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